

caesium azide solubility in water and organic solvents

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Compound of Interest

Compound Name: Caesium azide

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An In-depth Technical Guide to the Solubility of **Caesium Azide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **caesium azide** (CsN_3) in water and various organic solvents. The information is tailored for researchers, scientists, and professionals in drug development who may utilize **caesium azide** in their work. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and logical diagrams to illustrate key processes.

Core Properties of Caesium Azide

Caesium azide is an inorganic compound with the chemical formula CsN_3 . It presents as a white, deliquescent solid.^[1] Key physical and chemical properties are summarized below.

Property	Value
Molar Mass	174.926 g/mol ^{[1][2][3]}
Appearance	White deliquescent solid ^[1]
Density	3.5 g/cm ³ ^{[1][2][4][5]}
Melting Point	310 °C (590 °F; 583 K) ^{[1][2][4][5][6]}
Boiling Point	Decomposes upon heating ^[1]

Solubility Data

Caesium azide is highly soluble in water and exhibits limited solubility in some organic solvents.^[1] The quantitative solubility data is presented in the tables below.

Aqueous Solubility

The solubility of **caesium azide** in water is strongly dependent on temperature.

Temperature (°C)	Solubility (g/100 mL)
0	224.2 ^{[1][2][4][5][6]}
16	307.4 ^[1]

Solubility in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)
Ethanol	16	1.0366 ^[1]
Diethyl Ether	-	Insoluble ^[1]

Experimental Protocols for Solubility Determination

The following are generalized methodologies for determining the solubility of an inorganic salt like **caesium azide**. These protocols are based on established laboratory practices.^{[7][8][9]}

Method 1: Isothermal Saturation and Gravimetric Analysis

This method involves preparing a saturated solution at a constant temperature and then determining the mass of the dissolved salt.

Procedure:

- Saturation: Add an excess amount of **caesium azide** to a known volume of the solvent (e.g., deionized water) in a sealed container.

- **Equilibration:** Agitate the mixture at a constant, controlled temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatted shaker bath is ideal for this purpose.
- **Sampling:** Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle. Carefully extract a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to avoid temperature changes that could alter solubility.
- **Gravimetric Analysis:** Transfer the sampled solution to a pre-weighed evaporating dish.
- **Evaporation:** Gently heat the dish in a drying oven to evaporate the solvent completely.
- **Weighing:** After evaporation, cool the dish in a desiccator and weigh it. The difference between the final and initial mass of the dish gives the mass of the dissolved **caesium azide**.
- **Calculation:** Calculate the solubility in grams per 100 mL or other desired units.

Method 2: Determination of Saturation Temperature

This method involves finding the temperature at which a solution of a known concentration becomes saturated.^{[7][8]}

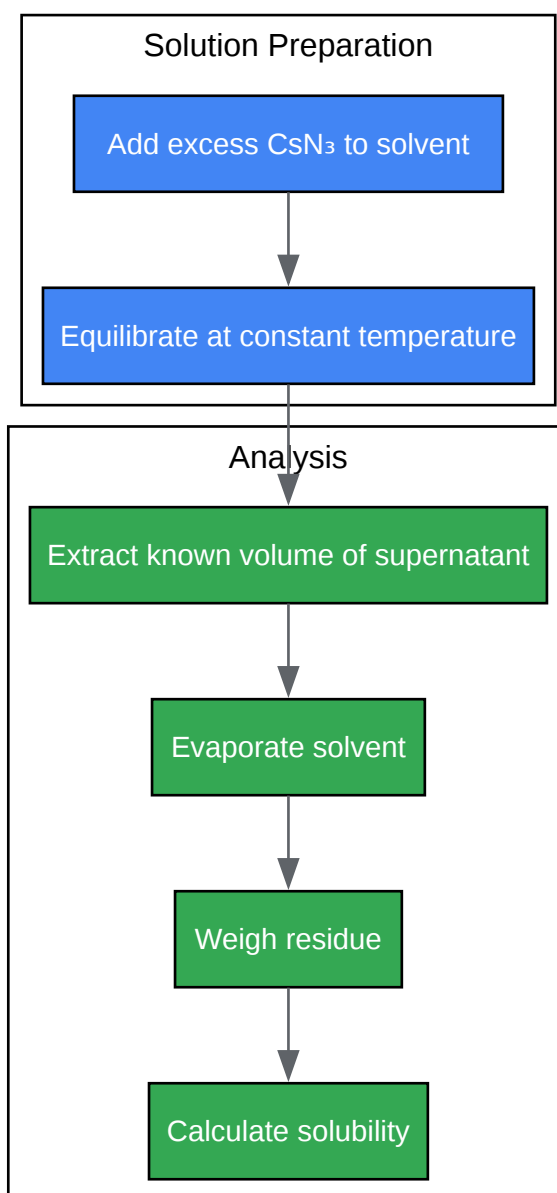
Procedure:

- **Solution Preparation:** Prepare a series of solutions with known concentrations of **caesium azide** in the chosen solvent.
- **Heating:** Gently heat a solution while stirring until all the **caesium azide** has dissolved.
- **Cooling and Observation:** Slowly cool the solution while continuing to stir.
- **Saturation Point:** Record the temperature at which the first crystals of **caesium azide** appear. This is the saturation temperature for that specific concentration.
- **Data Collection:** Repeat this process for each of the prepared solutions.

- Solubility Curve: Plot the concentration versus the saturation temperature to generate a solubility curve.

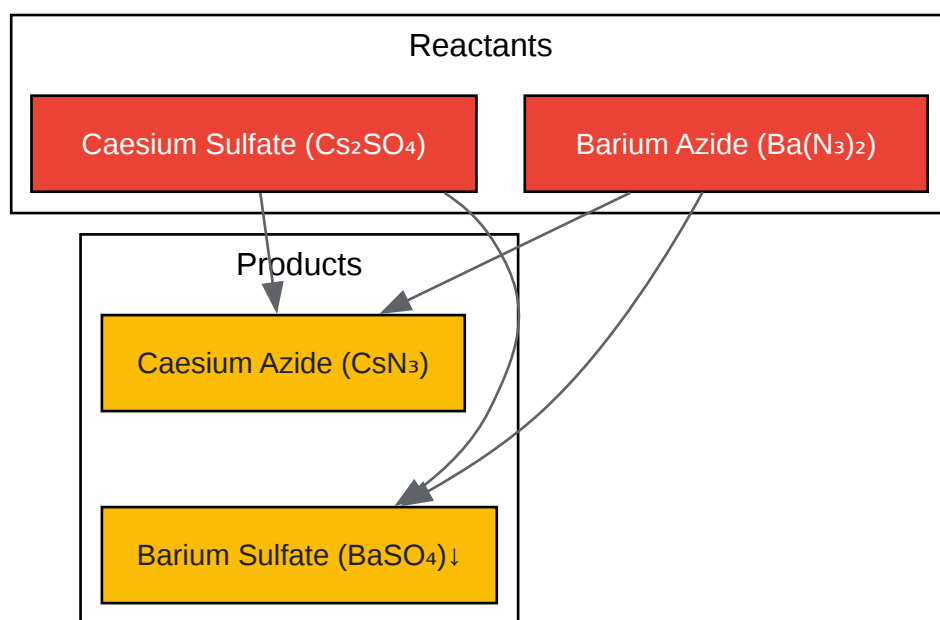
Visualizations

The following diagrams illustrate the general workflow for solubility determination and a common method for the synthesis of **caesium azide**.



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Caption: Workflow for Solubility Determination by Isothermal Saturation.



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Caption: Synthesis of **Caesium Azide** via Double Replacement Reaction.[1][2]

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